

Sethoxydim: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Sethoxydim

Cat. No.: B7800400

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **sethoxydim**. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

Sethoxydim is an oily, odorless liquid used as a selective post-emergence herbicide.^[1] It is a member of the cyclohexanedione chemical family.^[2]

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₉ NO ₃ S	[3]
Molecular Weight	327.5 g/mol	[1]
Appearance	Amber colored liquid with a typical aromatic odor.	[4]
pH	3 - 5 (in a 1-5% water solution)	[3][4]
Flash Point	74°C - 85°C (165°F - 188°F) (closed cup)	[4][5]
Autoignition Temperature	397°C (746°F)	[4]
Solubility	Water: 25 mg/L at 20°C (pH 4), 4,700 mg/L at 20°C (pH 7). Soluble in most common organic solvents.	[1]
Vapor Pressure	Not determined	[4]
Density	0.91 g/mL at 20°C	[4]

Toxicological Data

Sethoxydim is considered to be of low acute toxicity via oral and dermal routes of exposure.[6]

Acute Toxicity

Endpoint	Species	Value	Classification	Source
Oral LD ₅₀	Rat	>2,200 - 3,100 mg/kg	Slightly toxic	[4][6]
Dermal LD ₅₀	Rat	>2,000 - 5,000 mg/kg	Practically non-toxic	[4][6]
Inhalation LC ₅₀ (4-hour)	Rat	>5.0 - 6.3 mg/L	Low inhalation toxicity	[4][6]

Irritation and Sensitization

Endpoint	Species	Result	Source
Eye Irritation	Rabbit	Moderately irritating	[4]
Skin Irritation	Rabbit	Slightly irritating	[4]
Skin Sensitization	Guinea Pig	Not a contact sensitizer	[4][7]

Chronic Toxicity and Other Endpoints

Prolonged overexposure to **sethoxydim** may have effects on the liver.[4] However, studies in rats and mice did not show evidence of carcinogenicity.[4][7] Animal studies have indicated that **sethoxydim** is not mutagenic and does not cause reproductive effects.[4] Developmental effects were observed in animal studies only at doses that were also maternally toxic.[4]

Hazard Identification and Classification

Sethoxydim is classified with the signal word "CAUTION".[6] The primary hazards are moderate eye irritation and potential harm if swallowed or absorbed through the skin.[1][4] Some formulations may be combustible liquids.[4]

GHS Hazard Statements:

- H227: Combustible liquid.[3][8]
- H304: May be fatal if swallowed and enters airways.[3][8]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3][9]
- H332: Harmful if inhaled.[3]
- H335: May cause respiratory irritation.[3][8]
- H336: May cause drowsiness or dizziness.[3][8][9]

- H351: Suspected of causing cancer.[3][8]
- H411: Toxic to aquatic life with long lasting effects.[3][8]

Experimental Protocols

The toxicological data presented are primarily derived from studies conducted according to standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (OECD 420/425)

The acute oral toxicity is typically determined using a fixed-dose procedure or the up-and-down procedure in rats.[8][10] The objective is to identify the dose that causes mortality or evident toxicity.[8] The protocol involves:

- Fasting the animals prior to dosing.
- Administering a single dose of **sethoxydim** by oral gavage.
- Observing the animals for a period of 14 days for signs of toxicity and mortality.
- Conducting a gross necropsy at the end of the observation period.

Acute Dermal Irritation (OECD 404)

This study assesses the potential for **sethoxydim** to cause skin irritation, typically using albino rabbits.[6][9] The procedure includes:

- Applying a single dose of the test substance to a small area of the animal's skin.
- Covering the application site with a gauze patch for a 4-hour exposure period.[4][6]
- Observing and scoring for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.[1]

Acute Eye Irritation (OECD 405)

This test evaluates the potential for **sethoxydim** to cause eye irritation or damage, also commonly performed in albino rabbits.[\[5\]](#) The methodology involves:

- Instilling a single dose of the substance into the conjunctival sac of one eye.[\[5\]](#)
- Using the other eye as an untreated control.[\[5\]](#)
- Examining the eyes at 1, 24, 48, and 72 hours after application and scoring for irritation to the cornea, iris, and conjunctiva.[\[5\]](#)

Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and ensure safety in the laboratory.

Engineering Controls

Use **sethoxydim** in a well-ventilated area, preferably with local exhaust ventilation at the point of generation to control airborne mists or vapors.[\[4\]](#)

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **sethoxydim**:

- Eye Protection: Chemical safety goggles or a face shield should be worn to protect against splashes.[\[5\]](#)
- Skin Protection:
 - Wear a long-sleeved shirt and long pants.[\[11\]](#)
 - Chemical-resistant gloves (e.g., nitrile, butyl, or neoprene rubber) are essential.[\[11\]](#)[\[12\]](#)
 - For extensive handling or when mixing, a chemical-resistant apron may be necessary.[\[12\]](#)
- Footwear: Wear chemical-resistant boots.[\[12\]](#)
- Respiratory Protection: If working in an area with insufficient ventilation or where vapors or mists are generated, a NIOSH/MSHA-approved respirator should be used.[\[5\]](#)

Storage

Store **sethoxydim** in its original, tightly sealed container in a cool, dry, and well-ventilated area. [4] Keep it away from heat, sparks, open flames, and other ignition sources. [4][8] Do not store at temperatures below 32°F (0°C) or above 100°F (38°C). [4][5]

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Instructions
If Swallowed	Call a poison control center or doctor immediately for treatment advice. Have the person sip a glass of water if able to swallow. Do not induce vomiting unless told to do so by a poison control center or doctor. Do not give anything by mouth to an unconscious person. May pose an aspiration pneumonia hazard as it may contain petroleum distillates. [4][5]
If on Skin or Clothing	Take off contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes. Call a poison control center or doctor for treatment advice. [5][11]
If in Eyes	Hold eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing the eye. Call a poison control center or doctor for treatment advice. [5][11]
If Inhaled	Move the person to fresh air. If the person is not breathing, call 911 or an ambulance, then give artificial respiration, preferably mouth-to-mouth if possible. Call a poison control center or doctor for further treatment advice. [11]

Fire-Fighting Measures

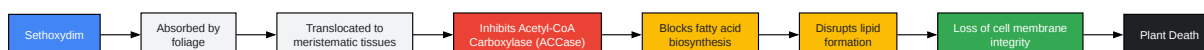
- Suitable Extinguishing Media: Use foam, CO₂, water spray, or dry chemical extinguishers.[5]
[9]
- Unsuitable Extinguishing Media: Avoid using a full jet of water.[9]
- Specific Hazards: Under fire conditions, hazardous decomposition products such as oxides of carbon, hydrogen, nitrogen, and sulfur may be produced.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Accidental Release Measures

- Personal Precautions: Keep unprotected persons away. Ensure adequate ventilation. Wear appropriate PPE.
- Environmental Precautions: Prevent the material from entering sewers or surface and ground water.[9]
- Containment and Cleanup: Absorb the spill with a liquid-binding material such as sand, diatomite, acid binders, universal binders, or sawdust.[9] Place the absorbed material into a suitable container for disposal.

Visualizations

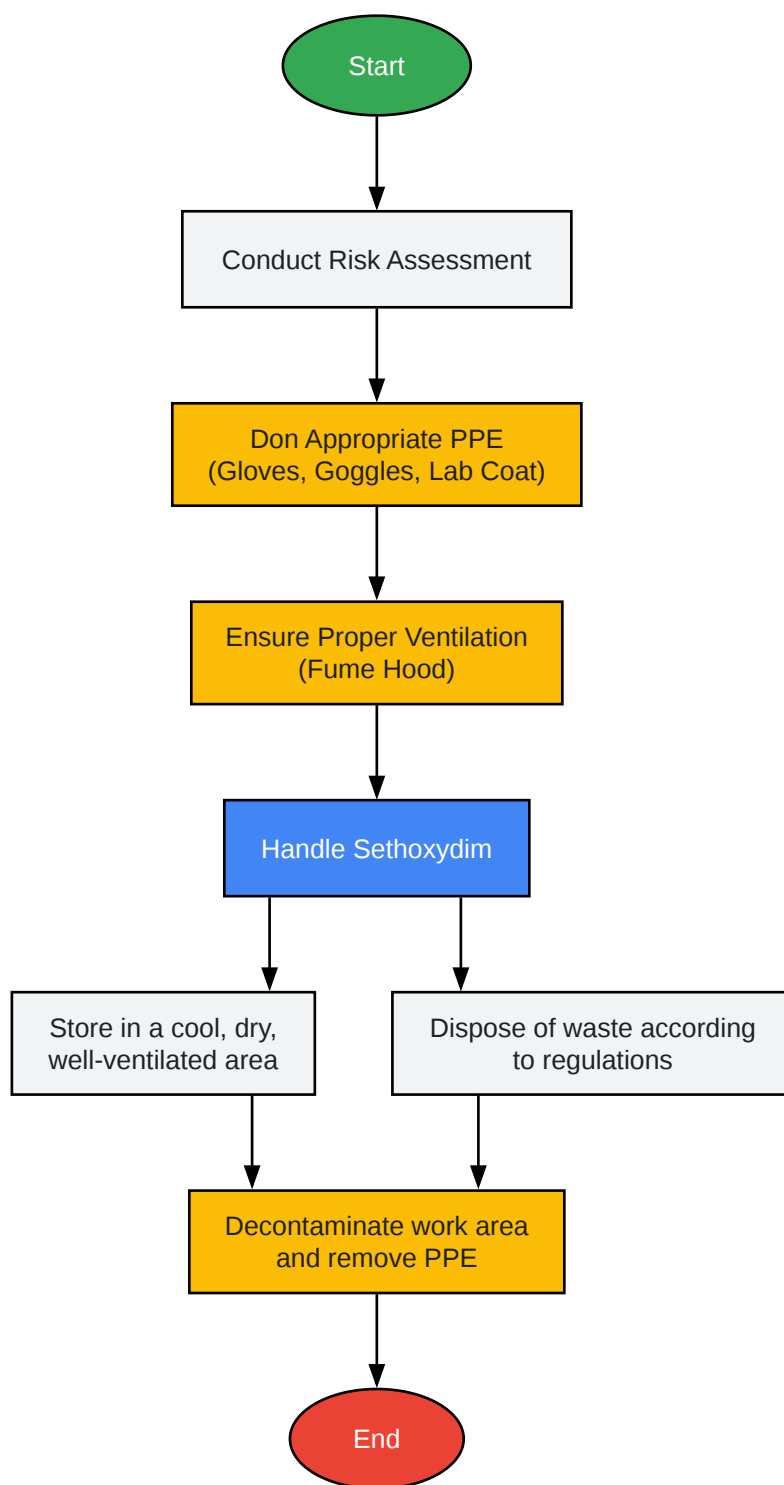
Mode of Action of Sethoxydim



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Caption: Mechanism of action of **sethoxydim** as an ACCase inhibitor.

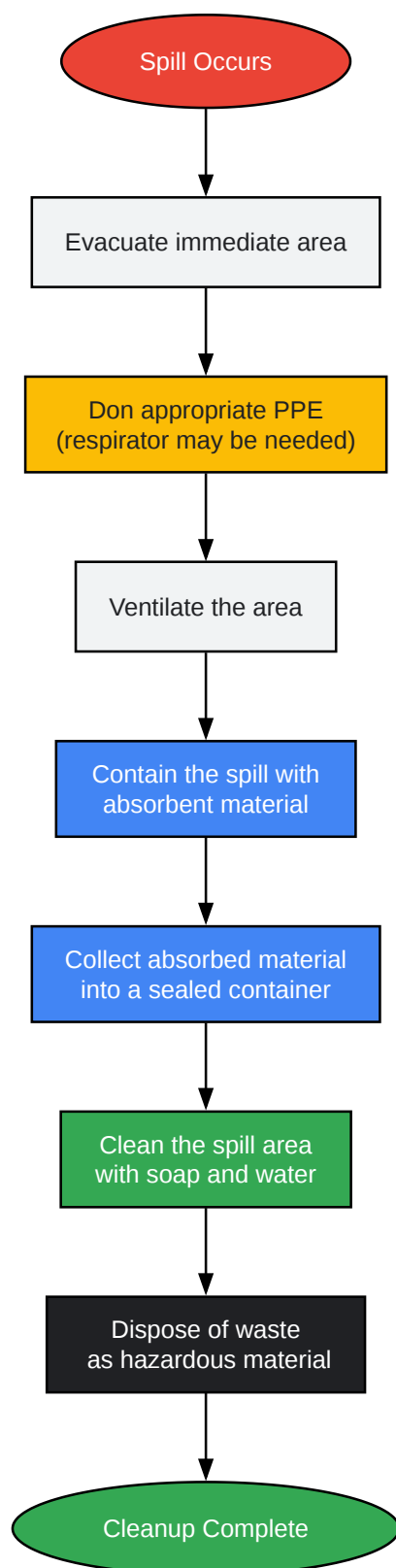
Laboratory Handling Workflow for Sethoxydim



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Caption: Recommended workflow for handling **sethoxydim** in a lab.

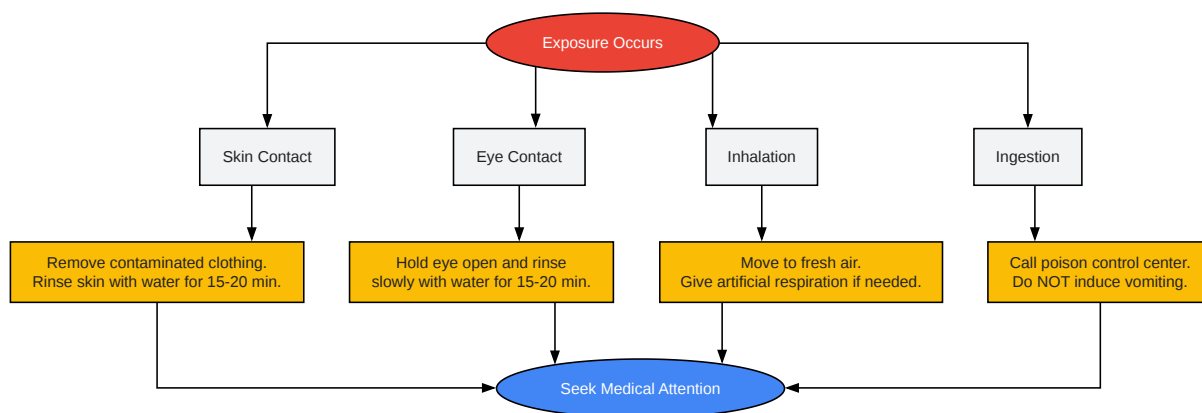
Spill Cleanup Procedure for Sethoxydim



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Caption: Step-by-step procedure for cleaning up a **sethoxydim** spill.

First Aid for Sethoxydim Exposure



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Caption: First aid measures for different routes of **sethoxydim** exposure.

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